

Application Notes and Protocols for Creating Stable Cell Lines Expressing GPR173

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Compound of Interest

Compound Name: *Phoenixin-14*

Cat. No.: *B15136899*

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Introduction

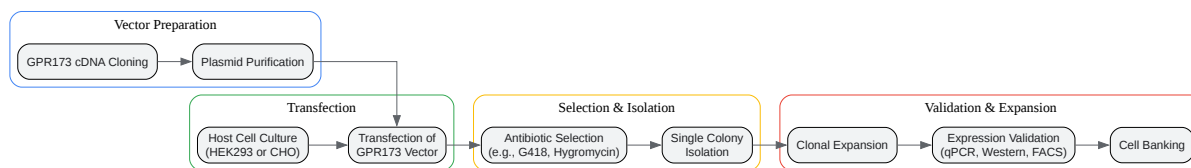
G Protein-Coupled Receptor 173 (GPR173), also known as SREB3, is a Class A orphan GPCR that has garnered significant interest in recent years due to its roles in various physiological processes. It is recognized as a receptor for the neuropeptide phoenixin, playing a role in the regulation of the hypothalamic-pituitary-gonadal axis.[1][2][3] Additionally, GPR173 has been identified as a novel receptor for cholecystokinin (CCK), mediating the potentiation of GABAergic inhibition in the brain.[4][5] These functions position GPR173 as a potential therapeutic target for reproductive disorders and neurological conditions involving excitation-inhibition imbalance.

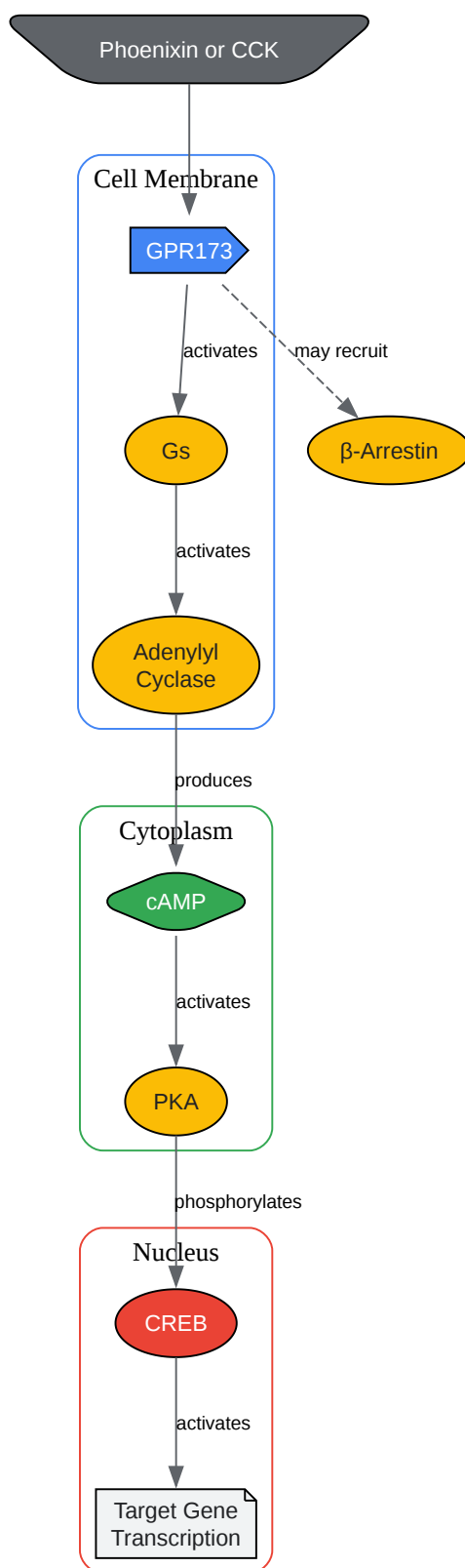
The generation of stable cell lines that reliably express GPR173 is a critical step for a multitude of research applications, including high-throughput screening of compound libraries, antibody development, and detailed investigation of its signaling pathways. This document provides a comprehensive guide for creating and validating stable cell lines expressing GPR173 in commonly used host systems such as Human Embryonic Kidney 293 (HEK293) and Chinese Hamster Ovary (CHO) cells.

Key Experimental Workflow

The overall process for generating a stable cell line involves introducing a GPR173 expression vector into host cells, selecting for cells that have successfully integrated the vector into their

genome, and then isolating and expanding single cell-derived colonies to ensure a homogenous population.





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